

Application Notes and Protocols for Studying PQBP1 Function Using CRISPR-Cas9

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This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals interested in utilizing CRISPR-Cas9 technology to investigate the multifaceted functions of Polyglutamine-Binding Protein 1 (PQBP1).

Introduction to PQBP1

Polyglutamine-Binding Protein 1 (PQBP1) is a highly conserved protein implicated in a range of critical cellular processes. Primarily located in the nucleus, PQBP1 plays significant roles in regulating gene transcription and pre-mRNA splicing by interacting with RNA polymerase II and components of the spliceosome.[1][2][3] Mutations in the PQBP1 gene are the cause of Renpenning syndrome, an X-linked intellectual disability (XLID) characterized by microcephaly and cognitive impairment.[3][4] Beyond its roles in neurodevelopment, emerging research has identified PQBP1 as a key player in the innate immune system, where it acts as a cytosolic sensor for viral DNA and pathological proteins, triggering the cGAS-STING signaling pathway. [2][3][5] Furthermore, studies have revealed its involvement in modulating the FGF signaling pathway, which is crucial for embryonic development.[1]

The CRISPR-Cas9 system offers a powerful and precise tool for creating knockout cell lines, enabling researchers to dissect the specific contributions of PQBP1 to these diverse biological pathways.

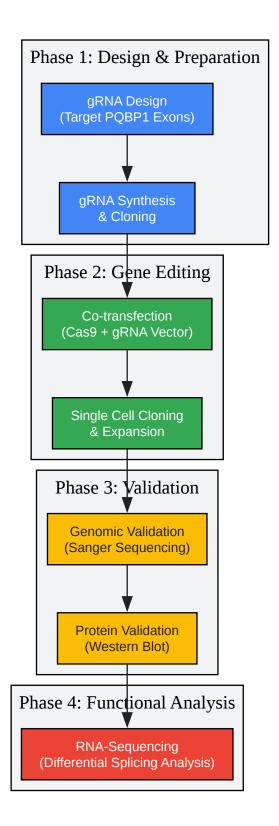
Application Note 1: Investigating PQBP1's Role in Transcription and mRNA Splicing



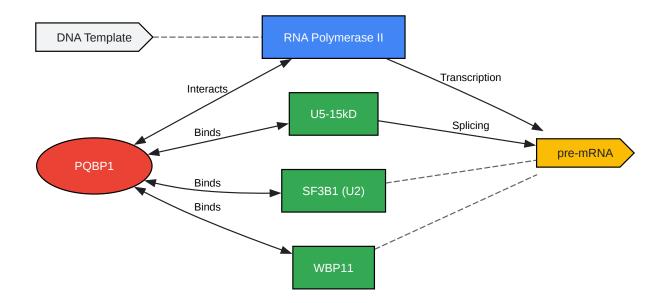
Objective: To elucidate the function of PQBP1 in gene regulation by creating a PQBP1 knockout cell line and analyzing subsequent changes in the transcriptome and splicing patterns.

Experimental Workflow for PQBP1 Knockout

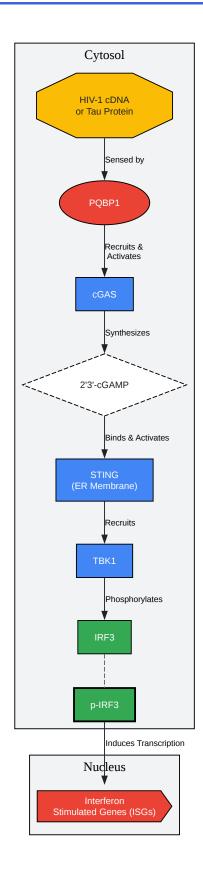




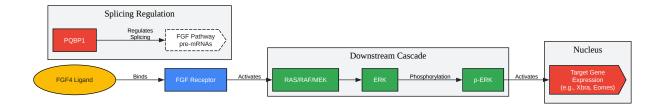












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